

Essential Safety and Operational Guide for 1-Pentyn-3-ol

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Compound of Interest

Compound Name: 1-Pentyn-3-ol

Cat. No.: B1209153

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This guide provides critical safety and logistical information for the handling and disposal of **1-Pentyn-3-ol**, tailored for researchers, scientists, and professionals in drug development. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Physicochemical and Hazard Data

Properly understanding the characteristics of **1-Pentyn-3-ol** is the first step in safe handling. The following tables summarize its key quantitative data.

Table 1: Physical and Chemical Properties

Property	Value	Source
Molecular Formula	C ₅ H ₈ O	[1]
Molecular Weight	84.12 g/mol	[1]
Boiling Point	114 - 115 °C	[2][3]
Flash Point	28 °C (closed cup)	[2][3]
Density	0.839 g/cm ³ at 25 °C	[2][3]
Water Solubility	90.1 g/L	[3]

Table 2: GHS Hazard Classification

Hazard Class	Category	GHS Code	Description
Flammable Liquids	3	H226	Flammable liquid and vapor[1][4]
Acute Toxicity, Oral	3	H301	Toxic if swallowed[1]
Acute Toxicity, Dermal	3	H311	Toxic in contact with skin[1]
Acute Toxicity, Inhalation	3	H331	Toxic if inhaled[1]

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is mandatory to prevent exposure through various routes.

Table 3: Recommended Personal Protective Equipment (PPE)

Equipment	Specification	Rationale
Eye Protection	Chemical splash goggles and/or a face shield.	To protect against splashes that could cause severe eye irritation.[2]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, minimum 4mil thickness).	To prevent skin contact, as the chemical is toxic and can be absorbed through the skin.[2]
Respiratory Protection	Use in a well-ventilated area, preferably a chemical fume hood. If ventilation is inadequate, a NIOSH-approved respirator with organic vapor cartridges is necessary.	To prevent the inhalation of toxic vapors, which may cause respiratory irritation or dizziness.[2]
Protective Clothing	A flame-resistant lab coat and closed-toe shoes.	To protect the skin from splashes and in case of fire.[2]

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible before beginning work.
[2]
- All handling of **1-Pentyn-3-ol** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood to minimize vapor accumulation.[2]
- Eliminate all potential ignition sources from the handling area, including open flames, sparks from electrical equipment, and static discharge.[2][4]
- Use only non-sparking tools and explosion-proof equipment.[2][5]
- Ground and bond all containers and receiving equipment during transfers to prevent static discharge.[4][5]

2. Handling the Chemical:

- Wear the appropriate PPE as detailed in Table 3 before handling the chemical.
- When transferring the liquid, pour slowly and carefully to minimize splashing and the generation of vapors.[2]
- Keep containers tightly closed when not in use to prevent the escape of flammable and toxic vapors.[2][4]

3. In Case of a Spill:

- Immediately evacuate all non-essential personnel from the spill area.[2]
- For small spills, absorb the chemical with an inert, non-combustible material such as sand or earth.[2]
- Use clean, non-sparking tools to collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[2]

- For larger spills, contain the spill and use a vapor-suppressing foam to reduce the risk of fire and inhalation.^[2]

Disposal Plan

1. Waste Collection:

- All waste materials contaminated with **1-Pentyn-3-ol**, including absorbent materials from spills, used gloves, and empty containers, must be collected in a designated, properly labeled, and sealed hazardous waste container.

2. Storage of Waste:

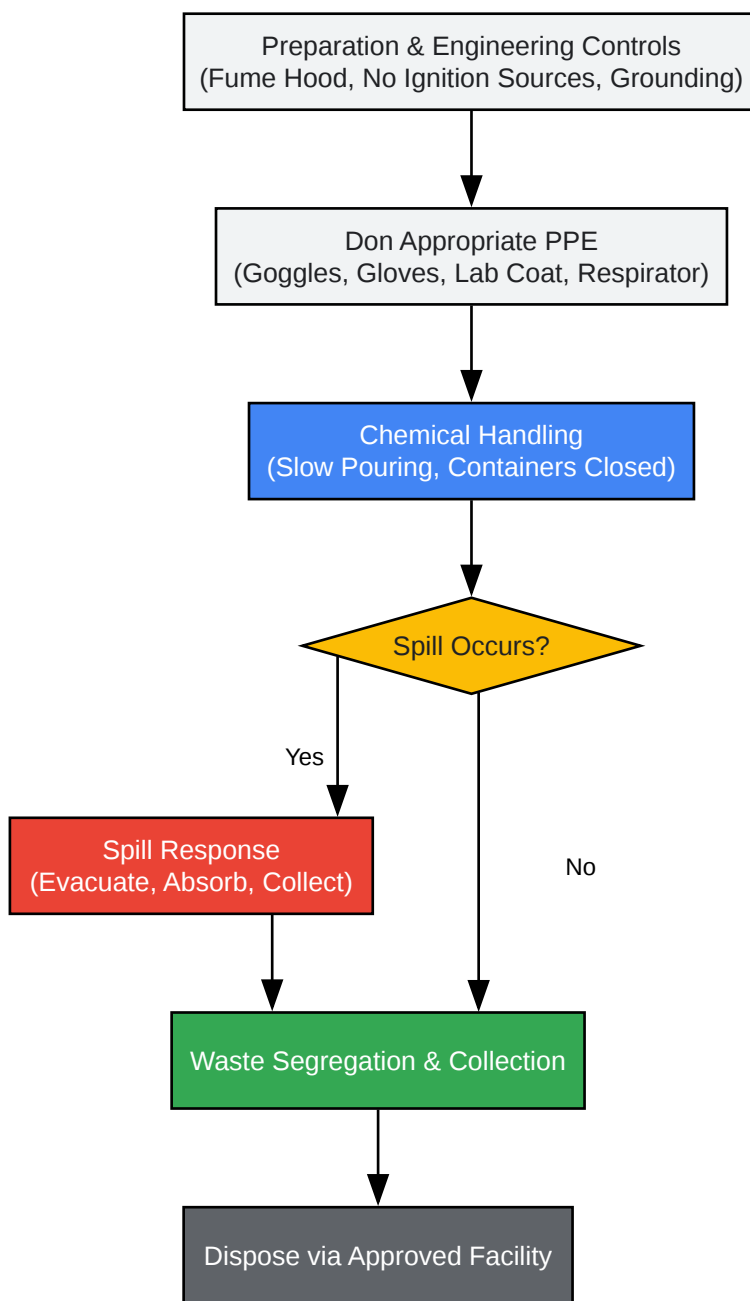
- Store the hazardous waste container in a cool, well-ventilated area away from heat and ignition sources.^{[4][6]}
- Ensure the storage area is secure and accessible only to authorized personnel.

3. Final Disposal:

- Dispose of all **1-Pentyn-3-ol** waste through an approved and licensed hazardous waste disposal facility.^{[4][5]} Do not dispose of it down the drain or with general laboratory trash.
- Follow all local, state, and federal regulations for the transportation and disposal of flammable and toxic chemical waste.

Workflow and Safety Logic

The following diagram illustrates the logical flow for safely handling and disposing of **1-Pentyn-3-ol**.



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